

What is the molecular formula of N-Benzyl-o-phenetidine

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Compound of Interest

Compound Name: *N-Benzyl-o-phenetidine*

Cat. No.: B079866

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Molecular Formula of N-Benzyl-o-phenetidine

The molecular formula for **N-Benzyl-o-phenetidine** is C₁₅H₁₇NO.^{[1][2][3]} This formula indicates that a single molecule of the compound contains 15 carbon atoms, 17 hydrogen atoms, 1 nitrogen atom, and 1 oxygen atom.

Chemical Identity and Structure:

N-Benzyl-o-phenetidine is an organic chemical compound with the systematic IUPAC name N-benzyl-2-ethoxyaniline.^{[3][4]} Its identity is further confirmed by its CAS Registry Number, which is 13371-95-4.^{[1][2]} The molecular weight of **N-Benzyl-o-phenetidine** is approximately 227.31 g/mol.^{[1][3]}

The structure of this compound consists of a phenetidine core, which is an ethoxy group (-OCH₂CH₃) attached to an aniline molecule. The "o-" (ortho) designation specifies that the ethoxy group is positioned on the benzene ring adjacent to the amino group. The "N-Benzyl" prefix indicates that a benzyl group (-CH₂C₆H₅) is substituted on the nitrogen atom of the amino group.

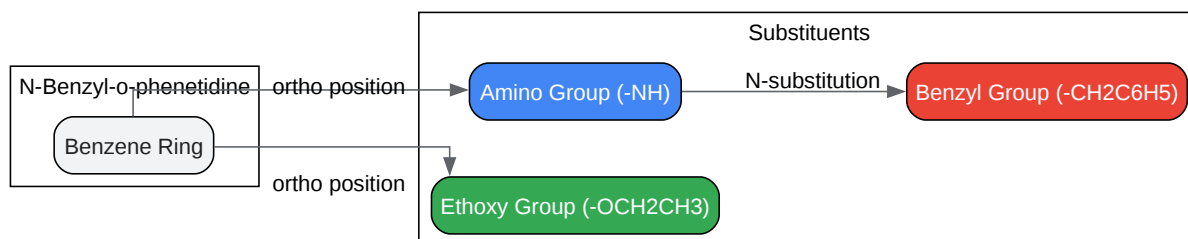
Physicochemical Data Summary

For researchers and drug development professionals, the key quantitative data for **N-Benzyl-o-phenetidine** is summarized below.

Property	Value	Source
Molecular Formula	C15H17NO	[1][2][3]
Molecular Weight	227.31 g/mol	[1]
CAS Number	13371-95-4	[1][2]
Synonyms	N-Benzyl-2-ethoxyaniline	[4][5]

Logical Structure of N-Benzyl-o-phenetidine

The logical relationship between the constituent parts of **N-Benzyl-o-phenetidine** can be visualized to understand its chemical structure. The diagram below illustrates how the core functional groups are connected.



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Diagram illustrating the connectivity of functional groups in **N-Benzyl-o-phenetidine**.

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